

A Comparative Spectroscopic Analysis of Pyrazoline Isomers for Researchers

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Compound of Interest

Compound Name: *2-Pyrazoline, 4-ethyl-1-methyl-5-propyl-*
CAS No.: *14339-24-3*
Cat. No.: *B077049*

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For researchers, scientists, and professionals in drug development, a thorough understanding of the structural nuances of pyrazoline isomers is critical. This guide provides a comparative analysis of the spectroscopic data of 1-pyrazoline, 2-pyrazoline, and 3-pyrazoline, supported by experimental data to aid in their identification and characterization.

Pyrazolines are five-membered heterocyclic compounds containing two adjacent nitrogen atoms. They exist as three different isomers—1-pyrazoline, 2-pyrazoline, and 3-pyrazoline—distinguished by the position of the double bond within the ring.^[1]^[2] This structural variation gives rise to distinct spectroscopic signatures, which are essential for their unambiguous identification. 2-Pyrazoline is the most common and stable of the three isomers.^[2]

Comparative Spectroscopic Data

The following tables summarize the key spectroscopic data for pyrazoline isomers based on analyses of various substituted derivatives. The data presented provides a general framework for distinguishing between the different isomeric forms.

Table 1: ^1H NMR Spectral Data of Pyrazoline Isomers

 FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Note: Chemical shifts are approximate and can vary significantly based on substitution.

Table 2: ^{13}C NMR Spectral Data of Pyrazoline Isomers

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Note: Chemical shifts are approximate and can vary based on substitution.

Table 3: IR and UV-Visible Spectral Data of Pyrazoline Isomers

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Table 4: Mass Spectrometry Fragmentation of Pyrazoline Derivatives

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Experimental Protocols

The characterization of pyrazoline isomers involves standard spectroscopic techniques. Below are generalized experimental protocols.

Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra are typically recorded on a 300, 400, or 500 MHz spectrometer.^{[10][11]} Deuterated chloroform (CDCl_3) or dimethyl sulfoxide (DMSO-d_6) are common solvents, with tetramethylsilane (TMS) used as an internal standard.^[11] For 2-pyrazoline derivatives, the protons on the pyrazoline ring often exhibit a characteristic ABX spin system.^{[3][12]}

Infrared (IR) Spectroscopy: IR spectra are commonly recorded using an FT-IR spectrometer with KBr pellets.[13] The presence of characteristic absorption bands for C=N and N-H stretching helps in the identification of the pyrazoline ring.[7]

UV-Visible (UV-Vis) Spectroscopy: UV-Vis absorption spectra are recorded on a spectrophotometer using a suitable solvent like ethanol or methanol.[10] The wavelength of maximum absorption (λ_{max}) is indicative of the electronic transitions within the molecule and can help differentiate isomers.

Mass Spectrometry (MS): Mass spectra are obtained using techniques such as electron ionization (EI) at 70 eV.[8] The fragmentation pattern provides valuable information about the molecular structure and can be used to distinguish between isomers.[14][15]

Visualization of Isomeric Structures

The fundamental difference between the pyrazoline isomers lies in the placement of the endocyclic double bond, which dictates their spectroscopic properties.



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References

- 1. [researchgate.net \[researchgate.net\]](#)
- 2. Recent advances in the therapeutic applications of pyrazolines - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 3. [researchgate.net \[researchgate.net\]](#)
- 4. [researchgate.net \[researchgate.net\]](#)
- 5. [researchgate.net \[researchgate.net\]](#)
- 6. 2-pyrazoline derivatives in neuropharmacology: Synthesis, ADME prediction, molecular docking and in vivo biological evaluation - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 7. [researchgate.net \[researchgate.net\]](#)
- 8. [researchgate.net \[researchgate.net\]](#)
- 9. [researchgate.net \[researchgate.net\]](#)
- 10. [researchgate.net \[researchgate.net\]](#)
- 11. [jocpr.com \[jocpr.com\]](#)
- 12. [ereseachco.com \[ereseachco.com\]](#)
- 13. [jocpr.com \[jocpr.com\]](#)
- 14. [chemguide.co.uk \[chemguide.co.uk\]](#)
- 15. Fragmentation (mass spectrometry) - Wikipedia [[en.wikipedia.org](#)]
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